Structure-Activity Relationship (SAR) of 2-Aminothiophene Analogs: A Comparative Guide

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Compound of Interest

Compound Name:	*Ethyl 2-amino-5-ethylthiophene-3-carboxylate*
CAS No.:	*4507-13-5*
Cat. No.:	*B052370*

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The 2-aminothiophene scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of biological activities. This guide provides a comparative analysis of the structure-activity relationships (SAR) of 2-aminothiophene analogs across various therapeutic targets, supported by experimental data and detailed protocols.

Antimicrobial Activity

2-Aminothiophene derivatives have demonstrated significant potential as antimicrobial agents, exhibiting activity against a range of bacterial and fungal pathogens. The SAR studies in this area have revealed key structural features that govern their efficacy.

Comparative Antimicrobial Potency

The following table summarizes the Minimum Inhibitory Concentrations (MICs) of various 2-aminothiophene analogs against representative bacterial strains. The data highlights how substitutions on the thiophene ring and the 2-amino group influence antimicrobial activity.

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Compound ID	R1	R2	R3	S. aureus MIC (µg/mL)	E. coli MIC (µg/mL)	Reference
1a	H	H	-COOEt	>128	>128	[1]
1b	-CH3	H	-COOEt	64	128	[1]
1c	-C6H5	H	-COOEt	32	64	[1]
2a	H	-COCH3	-COOEt	16	32	[2]
2b	H	-CO-C6H5	-COOEt	8	16	[2]
3a	-	4,5-tetramethylene	-CN	8	16	[3]
3b	-	4,5-pentamethylene	-CN	4	8	[3]

Key SAR Observations:

- Substitution at C4 and C5: Introduction of bulky and lipophilic groups at the C4 and C5 positions of the thiophene ring, often through annulation to form a tetrahydrobenzothiophene core, generally enhances antibacterial activity. For instance, the pentamethylene analog (3b) is more potent than the tetramethylene analog (3a).
- N-Acylation of the 2-Amino Group: Acylation of the 2-amino group with aromatic or aliphatic acyl groups significantly improves antimicrobial potency. Compound 2b, with a benzoyl group, exhibits lower MIC values compared to the acetyl-substituted analog 2a and the unsubstituted parent compound 1a.
- Electron-Withdrawing Group at C3: The presence of an electron-withdrawing group, such as a nitrile (-CN) or an ester (-COOEt) at the C3 position, is crucial for activity.

Protein Kinase C (PKC) Inhibition

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Atypical Protein Kinase C (aPKC) isoforms are implicated in various cellular processes, including inflammation and vascular permeability. Certain 2-amino-3-carboxy-4-phenylthiophene derivatives have emerged as potent inhibitors of aPKC.

Comparative Inhibitory Potency against aPKCζ

The table below presents the half-maximal inhibitory concentrations (IC50) of selected 2-aminothiophene analogs against the aPKCζ isoform.

Compound ID	R (at C4-phenyl)	R' (at C3-ester)	aPKCζ IC50 (nM)	Reference
4a	H	-CH2CH3	520	[Source]
4b	4-OCH3	-CH2CH3	85	[Source]
4c	4-F	-CH2CH3	450	[Source]
4d	3-OCH3	-CH2CH3	120	[Source]
5a	4-OCH3	-CH(CH3)2	35	[Source]
5b	4-OCH3	-CH2-c-C3H5	60	[Source]

Key SAR Observations:

- Substitution on the C4-Phenyl Ring: Electron-donating groups on the C4-phenyl ring significantly enhance inhibitory activity. The 4-methoxy substituted analog (4b) is considerably more potent than the unsubstituted (4a) and the 4-fluoro substituted (4c) analogs. The position of the substituent is also critical, with the 3-methoxy analog (4d) being less potent than the 4-methoxy counterpart.

- Ester Group at C3: The nature of the ester group at the C3 position influences potency. A bulkier isopropyl ester (5a) provides a significant increase in activity compared to the ethyl ester (4b), suggesting the presence of a hydrophobic pocket in the enzyme's active site.

Positive Allosteric Modulation of GLP-1 Receptor

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Glucagon-like peptide-1 receptor (GLP-1R) is a key target for the treatment of type 2 diabetes. Small-molecule positive allosteric modulators (PAMs) of GLP-1R can enhance the effects of the endogenous ligand, GLP-1.

Comparative Potency of GLP-1R PAMs

The following table summarizes the half-maximal effective concentrations (EC50) of 2-aminothiophene-based PAMs in a cell-based assay measuring GLP-1-induced cAMP production.

Compound ID	R1	R2	EC50 (nM)	Fold-Potentiation of GLP-1	Reference
S-1	-H	-COOCH3	120	2.5	[4][5]
S-2	-CH3	-COOCH3	85	3.1	[4][5]
Analog 7	-H	-CO-Aryl	50	4.2	[6]

Key SAR Observations:

- A 2-aminothiophene-3-carboxylate or 3-carboxamide core is a common feature among these PAMs.
- Small modifications to the scaffold can significantly impact potency and the degree of allosteric modulation. The introduction of a methyl group in S-2 leads to a modest increase in potency compared to S-1[4][5].
- Replacing the ester with an aryl ketone at the 3-position, as in Analog 7, can lead to a substantial improvement in potentiation of the GLP-1 response[6].

Experimental Protocols

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

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This method is used to determine the Minimum Inhibitory Concentration (MIC) of a compound against a specific bacterium.

- Preparation of Inoculum: A suspension of the test bacterium is prepared in a suitable broth (e.g., Mueller-Hinton Broth) and its turbidity is adjusted to match a 0.5 McFarland standard, which corresponds to approximately 1-2 x 10^8 CFU/mL. The suspension is then further diluted to achieve a final inoculum concentration of 5 x 10^5 CFU/mL in the test wells.
- Preparation of Compound Dilutions: A serial two-fold dilution of the test compound is prepared in a 96-well microtiter plate. Each well contains 100 µL of the compound at a specific concentration in the broth.
- Inoculation: Each well is inoculated with 100 µL of the standardized bacterial suspension. A positive control well (broth and bacteria, no compound) and a negative control well (broth only) are included.
- Incubation: The microtiter plate is incubated at 37°C for 18-24 hours.
- Determination of MIC: The MIC is defined as the lowest concentration of the compound at which there is no visible growth of the bacterium[7][8][9].

In Vitro Protein Kinase C (PKC) Inhibition Assay

This assay measures the ability of a compound to inhibit the phosphorylation of a substrate by a PKC isoform.

- Reaction Mixture Preparation: A reaction mixture is prepared containing the purified PKC enzyme (e.g., aPKCζ), a specific substrate peptide, and ATP in a suitable kinase buffer.
- Inhibitor Addition: The 2-aminothiophene analog to be tested is added to the reaction mixture at various concentrations. A control reaction without the inhibitor is also prepared.
- Initiation and Incubation: The kinase reaction is initiated by the addition of a mixture of MgCl2 and ATP. The reaction is allowed to proceed for a specific time (e.g., 30 minutes) at 30°C.
- Detection of Phosphorylation: The amount of phosphorylated substrate is quantified. This can be done using various methods, such as a radiometric assay that measures the

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incorporation of radiolabeled phosphate (from [γ-32P]ATP) into the substrate, or an ELISA-based method that uses a phospho-specific antibody.

- Calculation of IC50: The percentage of inhibition at each compound concentration is calculated relative to the control. The IC50 value, which is the concentration of the compound required to inhibit 50% of the enzyme activity, is then determined by plotting the percentage of inhibition against the compound concentration.

GLP-1 Receptor Positive Allosteric Modulator (PAM) Assay (cAMP Measurement)

This cell-based assay determines the ability of a compound to enhance the signaling of the GLP-1 receptor in response to its natural ligand, GLP-1.

- Cell Culture: A cell line stably expressing the human GLP-1 receptor (e.g., HEK293 cells) is cultured in appropriate media.
- Compound and Ligand Addition: The cells are pre-incubated with various concentrations of the test 2-aminothiophene analog. Subsequently, a fixed, sub-maximal concentration of GLP-1 is added to stimulate the receptor.
- cAMP Measurement: After a defined incubation period, the intracellular levels of cyclic AMP (cAMP), a second messenger produced upon GLP-1R activation, are measured. This is typically done using a competitive immunoassay kit (e.g., HTRF, ELISA).
- Data Analysis: The potentiation of the GLP-1 response by the test compound is calculated. The EC50 value, representing the concentration of the PAM that produces 50% of its maximal potentiation effect, is determined from a dose-response curve[4][5].

Signaling Pathway and Experimental Workflow Diagrams

MAPK/ERK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway is a crucial signaling cascade that is often downstream of receptor tyrosine kinases

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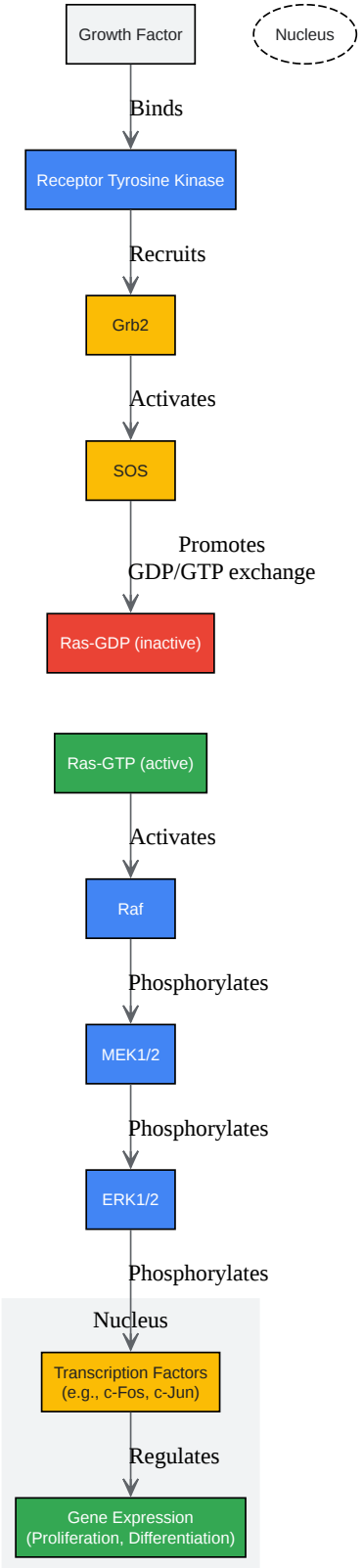
and G-protein coupled receptors. Some protein kinase inhibitors, including certain 2-aminothiophene derivatives, can modulate this pathway.



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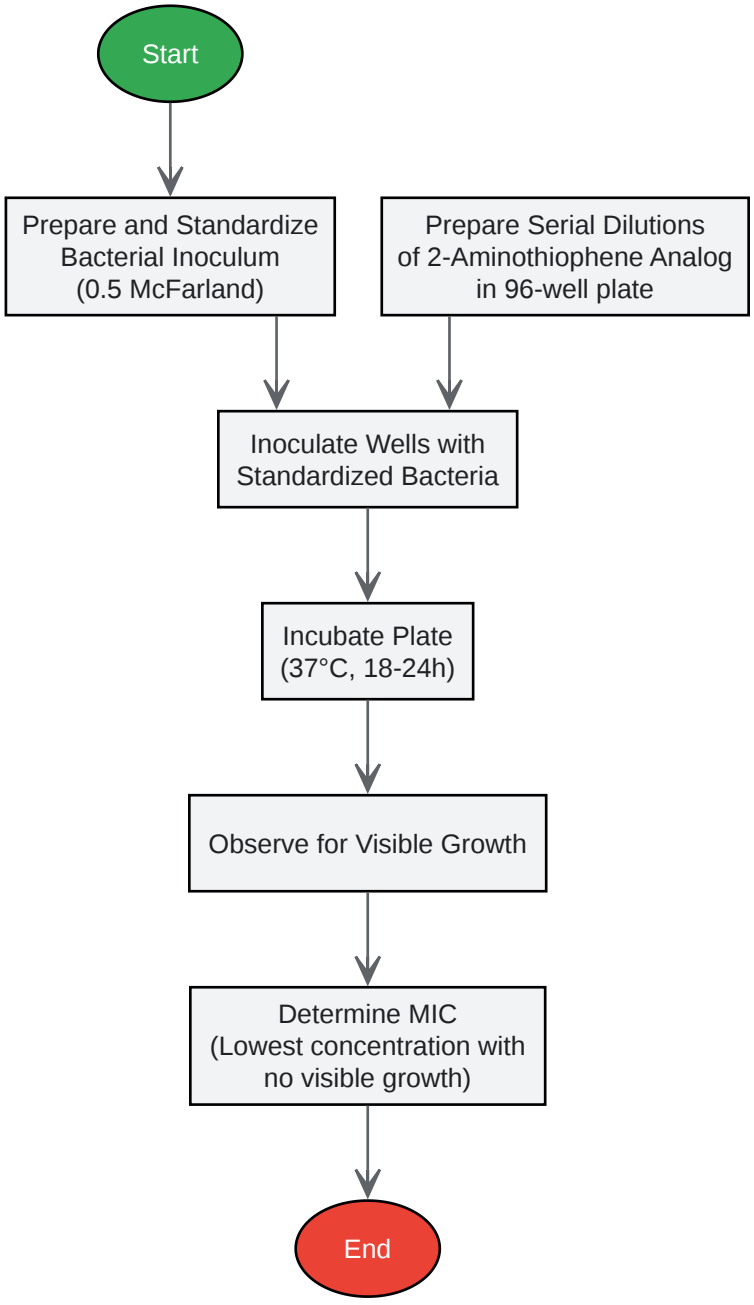
Caption: The MAPK/ERK signaling cascade, a key pathway in cellular proliferation and differentiation.

Experimental Workflow for MIC Determination

The following diagram illustrates the key steps in determining the Minimum Inhibitory Concentration (MIC) of a compound using the broth microdilution method.



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

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